

scalable synthesis of 2-(2-Chloroethyl)-5-fluoropyridine for pharma

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Compound of Interest

Compound Name: 2-(2-Chloroethyl)-5-fluoropyridine

Cat. No.: B12953318

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Application Note: Scalable Synthesis of **2-(2-Chloroethyl)-5-fluoropyridine** Hydrochloride

Executive Summary

2-(2-Chloroethyl)-5-fluoropyridine (CAS: 31301-51-6, often isolated as the hydrochloride salt CAS: 1241743-80-9) is a critical pharmacophore in the synthesis of next-generation kinase inhibitors (e.g., JAK2 inhibitors) and P2X7 receptor antagonists. Its structural motif—a fluorinated pyridine ring linked to an alkyl chloride—serves as a versatile electrophile for attaching the fluoropyridine moiety to amine- or thiol-bearing scaffolds.

This guide outlines a scalable, two-step protocol designed for transfer from pilot plant to manufacturing. Unlike bench-scale methods relying on cryogenic lithiation (which poses scalability challenges), this protocol utilizes a thermal condensation strategy followed by deoxychlorination, optimizing for atom economy, cost-efficiency, and process safety.

Retrosynthetic Analysis & Strategy

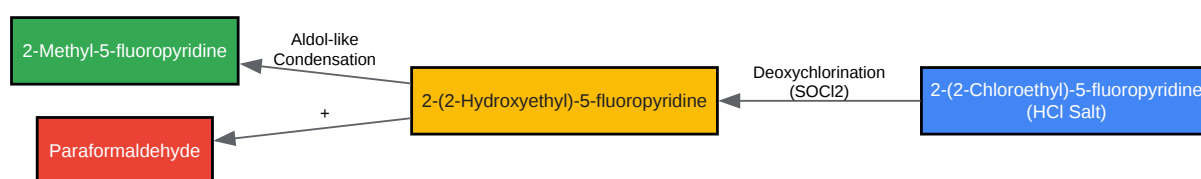
To achieve scalable synthesis, we avoid the cryogenic lithiation of 2-bromo-5-fluoropyridine (which requires

-BuLi at -78°C). Instead, we exploit the acidity of the

-methyl protons in 2-methyl-5-fluoropyridine. The electron-withdrawing effect of the fluorine atom at the C5 position enhances the acidity of the C2-methyl group, facilitating a "Chichibabin-type" condensation with formaldehyde.

Synthetic Pathway:

- Hydroxyethylation: Condensation of 2-methyl-5-fluoropyridine with paraformaldehyde to yield 2-(2-hydroxyethyl)-5-fluoropyridine.
- Deoxychlorination: Conversion of the alcohol to the chloride using thionyl chloride (SOCl₂).
- Salt Formation: Isolation as the hydrochloride salt to prevent aziridinium cyclization and ensure long-term stability.



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Figure 1: Retrosynthetic strategy focusing on atom-economical condensation.

Detailed Experimental Protocol

Step 1: Synthesis of 2-(2-Hydroxyethyl)-5-fluoropyridine

- Principle: A high-temperature/pressure aldol-like reaction. The use of paraformaldehyde generates formaldehyde in situ, avoiding the handling of gaseous formaldehyde.
- Safety Note: Formaldehyde is a carcinogen. Reactions must be performed in a pressure-rated vessel (autoclave) due to the volatility of reactants and pressure generation.

Materials:

- 2-Methyl-5-fluoropyridine (1.0 equiv)
- Paraformaldehyde (1.2 - 1.5 equiv)
- Solvent: Water (minimal) or neat (if autoclave agitation allows)
- Catalyst (Optional): Acetic acid (0.1 equiv) can accelerate depolymerization of paraformaldehyde.

Procedure:

- Charging: Load 2-methyl-5-fluoropyridine (e.g., 100 g) and paraformaldehyde (e.g., 30 g) into a stainless steel autoclave (Hastelloy recommended for corrosion resistance if acid is used).
- Reaction: Seal the reactor and heat to 135–145°C. The internal pressure will rise (typically 3–6 bar). Maintain stirring at 500 rpm for 12–16 hours.
- Cooling & Venting: Cool the reactor to <30°C. Vent the excess pressure into a scrubber containing aqueous ammonia (to neutralize formaldehyde vapors).
- Workup:
 - Dilute the crude dark oil with Ethyl Acetate (EtOAc).
 - Wash with saturated (if acid was used) and brine.
 - Dry organic layer over and concentrate.
- Purification: The crude product often contains unreacted starting material. Purify via vacuum distillation (bp ~110-115°C at 2 mmHg) to obtain a clear, viscous oil.
 - Target Yield: 65–75%
 - Purity: >95% (GC)

Step 2: Deoxychlorination & Salt Formation

- Principle: Conversion of the alcohol to an alkyl chloride.
- Critical Quality Attribute (CQA): The free base of 2-(2-chloroethyl)pyridine is unstable. It undergoes intramolecular cyclization to form a reactive aziridinium species, leading to polymerization (black tar formation). The product must be isolated and stored as the hydrochloride salt.

Materials:

- 2-(2-Hydroxyethyl)-5-fluoropyridine (from Step 1)
- Thionyl Chloride (
) (1.5 equiv)
- Solvent: Toluene or Dichloromethane (DCM)

Procedure:

- Dissolution: Dissolve the alcohol (e.g., 50 g) in anhydrous Toluene (250 mL). Cool the solution to 0–5°C.
- Addition: Add

dropwise over 60 minutes, maintaining the internal temperature <10°C. The reaction is exothermic and releases

and

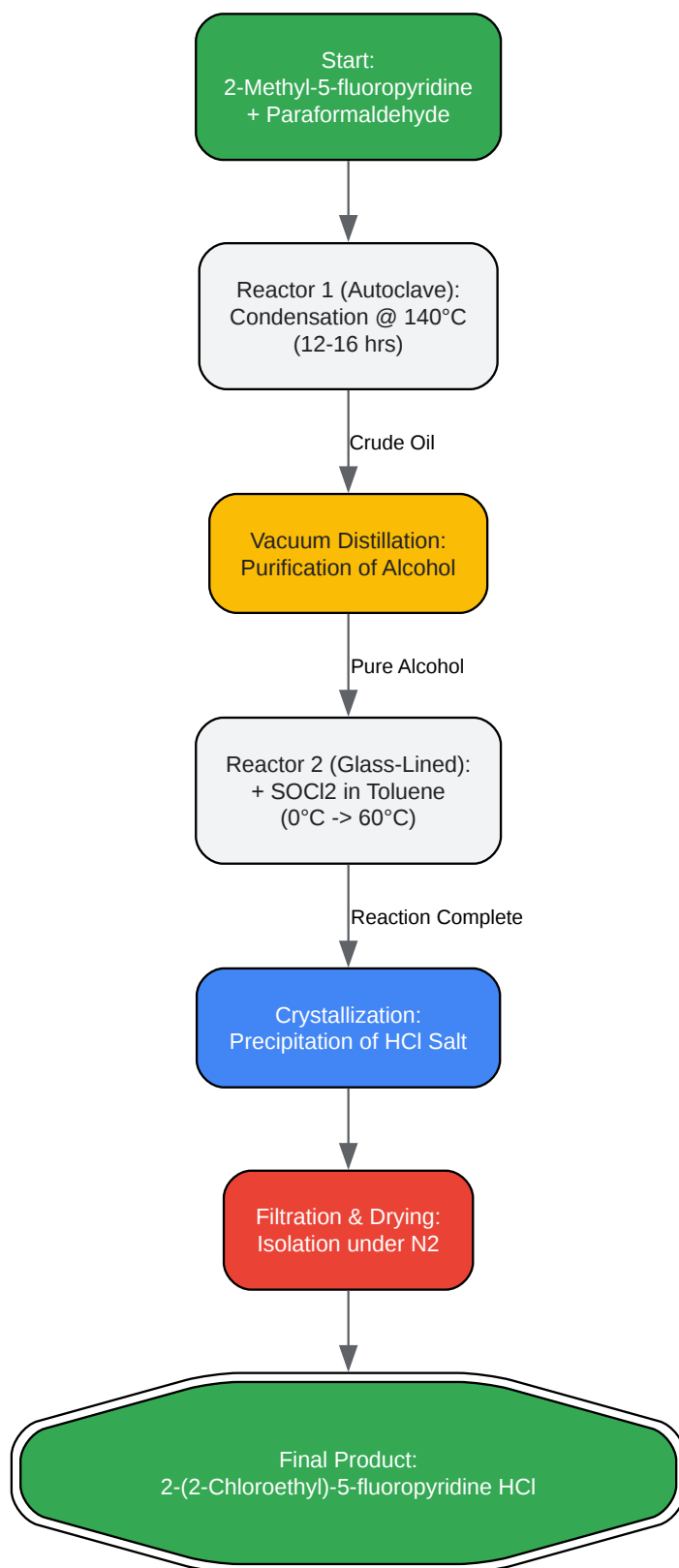
gas (Scrubber required!).
- Reaction: Allow the mixture to warm to room temperature, then heat to 60°C for 2–3 hours to ensure complete conversion.
 - Monitoring: Monitor by HPLC (quench aliquot in MeOH). Disappearance of alcohol peak indicates completion.
- Crystallization:

- Cool the reaction mixture slowly to 0°C. The product, **2-(2-Chloroethyl)-5-fluoropyridine** hydrochloride, typically precipitates as a white to off-white solid directly from the toluene solution.
- Note: If using DCM, solvent exchange to Toluene or addition of Diethyl Ether/Heptane may be required to induce precipitation.
- Filtration: Filter the solid under an inert atmosphere (nitrogen blanket). The solid is hygroscopic.
- Washing: Wash the cake with cold Toluene followed by Hexane.
- Drying: Dry in a vacuum oven at 40°C. Do not exceed 50°C to prevent thermal degradation.

Process Safety & Hazard Analysis

Hazard Class	Specific Risk	Mitigation Strategy
Vesicant/Alkylator	The product (and aziridinium intermediate) is a potent alkylating agent, similar to nitrogen mustards. Causes severe skin/eye burns.[1]	Double-gloving (Nitrile/Laminate), full face shield, and handling in a fume hood are mandatory. Use Sodium Thiosulfate solution for spill decontamination.
Thermal Instability	Free base polymerizes exothermically.	Always maintain the product as the HCl salt. Never perform an aqueous basic workup on the final step unless immediately reacting the free base in situ.
Gas Generation	Step 2 generates and .	Use a caustic scrubber (NaOH) connected to the reactor vent. Ensure the addition rate of is controlled to manage gas evolution.

Process Flow Diagram



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Figure 2: Process flow diagram for the manufacturing campaign.

Analytical Specifications

HPLC Method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase: A: 0.1% TFA in Water; B: Acetonitrile. Gradient 5% B to 95% B over 15 min.
- Detection: UV @ 260 nm.
- Retention Time: Alcohol precursor (~4.5 min), Chloro-product (~8.2 min).

NMR Validation (

NMR, 400 MHz, DMSO-

):

- 8.55 (d, 1H, Ar-H), 7.80 (td, 1H, Ar-H), 7.55 (dd, 1H, Ar-H), 4.05 (t, 2H,), 3.35 (t, 2H,).
- Note: The triplet for the group is distinctively downfield compared to the alcohol precursor.

References

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